

3-Bromo-2-iodobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: **3-Bromo-2-iodobenzoic acid**

Cat. No.: **B1313748**

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An In-Depth Technical Guide to **3-Bromo-2-iodobenzoic Acid**

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Bromo-2-iodobenzoic acid**, a compound of interest for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical Data

3-Bromo-2-iodobenzoic acid, with the IUPAC name **3-bromo-2-iodobenzoic acid**, is a substituted aromatic carboxylic acid.^[1] Its chemical structure consists of a benzoic acid core with bromine and iodine substituents at the 3 and 2 positions of the benzene ring, respectively. The presence of these halogen atoms significantly influences the molecule's reactivity and physical properties.

The compound typically appears as a light yellow to pink to light brown powder.^[2]

Quantitative Data Summary

The fundamental quantitative data for **3-Bromo-2-iodobenzoic acid** are summarized in the table below. This information is crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrIO ₂	[1]
BrC ₆ H ₃ (I)CO ₂ H	[2] [3]	
Molecular Weight	326.91 g/mol	[1]
326.914 g/mol	[2] [3]	
326.92 g/mol	[4]	
CAS Number	503821-94-1	[1] [2] [3] [5]

Molecular Structure

The spatial arrangement of atoms and bonds in **3-Bromo-2-iodobenzoic acid** is a key determinant of its chemical behavior. The following diagram illustrates the molecular structure.

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References

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